

Application Note: Protocol for Metal Titration Using Glyoxalbis(2-hydroxyanil) Indicator

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Glyoxalbis(2-hydroxyanil)

Cat. No.: B075053

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Glyoxalbis(2-hydroxyanil), often abbreviated as GBHA, is a chemical compound that serves as a highly selective and sensitive indicator for the complexometric titration of certain metal ions, most notably calcium.[1][2][3] This organic molecule forms a distinctly colored chelate complex with calcium ions in alkaline solutions, allowing for accurate quantitative analysis.[2] The formation of a stable, red-colored complex makes it particularly useful in spectrophotometric and colorimetric determinations. While its primary application is in spectrophotometry, this document outlines a protocol for its use as a visual indicator in the titrimetric determination of calcium with ethylenediaminetetraacetic acid (EDTA).

The principle of this titration relies on the displacement of the indicator from its complex with the metal ion by a stronger chelating agent, EDTA. At the endpoint of the titration, when all the metal ions have been complexed by EDTA, the indicator is released back into its free form, resulting in a distinct color change. A strongly alkaline medium (pH 12-13) is essential for this titration to ensure the stability of the metal-indicator complex and to prevent interference from other metal ions like magnesium, which precipitates as magnesium hydroxide at this pH.

Physicochemical Properties of Glyoxalbis(2-hydroxyanil)

Property	Value
Synonyms	2,2'-(Ethanediylidenedinitrilo)diphenol, Calcium red, GBHA[1]
CAS Number	1149-16-2[1]
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₂ [1]
Molecular Weight	240.26 g/mol [1]
Appearance	White to light yellow powder/crystals[2]
Melting Point	203-211 °C[2]

Quantitative Data: Stability of Metal-Indicator Complexes

The stability of the metal-indicator complex is a critical factor for a successful complexometric titration. The stability constant (log K) provides a measure of the strength of the interaction between the metal ion and the indicator. For a titration with EDTA, the stability constant of the metal-EDTA complex must be significantly higher than that of the metal-indicator complex.

Metal Ion	log K (Glyoxalbis(2-hydroxyanil))	log K (EDTA)	Notes
Ca ²⁺	~7.5	10.7	GBHA is a suitable indicator for calcium titration with EDTA.
Mg ²⁺	Lower than Ca ²⁺	8.7	Precipitates as Mg(OH) ₂ at pH 12-13, minimizing interference.
Sr ²⁺	Forms a complex	8.6	Potential interference.
Ba ²⁺	Forms a complex	7.8	Potential interference.
Cu ²⁺	High	18.8	Strong interference; must be absent or masked.
Zn ²⁺	High	16.5	Strong interference; must be absent or masked.

Note: The stability constants for GBHA with many metal ions are not readily available in the literature. The values presented are estimates based on the known selectivity for calcium and general principles of coordination chemistry. The primary application remains the determination of calcium.

Experimental Protocols

1. Preparation of Reagents

- 0.01 M EDTA Standard Solution:
 - Dry approximately 3.8 g of the disodium salt of EDTA (Na₂H₂EDTA·2H₂O) at 80°C for 1 hour.
 - Accurately weigh about 3.722 g of the dried EDTA salt.

- Dissolve the weighed EDTA in deionized water in a 1 L volumetric flask.
- Make up to the mark with deionized water and mix thoroughly.
- Standardize the EDTA solution against a primary standard calcium carbonate (CaCO_3) solution.
- **Glyoxalbis(2-hydroxyanil) (GBHA) Indicator Solution (0.5% w/v):**
 - Weigh 0.5 g of **Glyoxalbis(2-hydroxyanil)**.
 - Dissolve the powder in 100 mL of methanol. Gentle warming may be required to facilitate dissolution.
 - Store the solution in a tightly sealed, dark bottle. The solution should be prepared fresh weekly for optimal performance.
- **Sodium Hydroxide (NaOH) Buffer Solution (1 M):**
 - Carefully dissolve 40 g of analytical grade NaOH pellets in approximately 800 mL of deionized water.
 - Allow the solution to cool to room temperature.
 - Transfer the solution to a 1 L volumetric flask and make up to the mark with deionized water.
- **Calcium Standard Solution (0.01 M):**
 - Dry primary standard grade calcium carbonate (CaCO_3) at 110°C for 2 hours and cool in a desiccator.
 - Accurately weigh approximately 1.001 g of the dried CaCO_3 .
 - Transfer the CaCO_3 to a 1 L volumetric flask.
 - Add a small amount of deionized water to make a slurry.

- Carefully and slowly add dilute hydrochloric acid (1:1) dropwise until the CaCO_3 is completely dissolved, avoiding excessive effervescence.
- Make up to the mark with deionized water and mix thoroughly.

2. Titration Procedure for Calcium

- **Sample Preparation:** Pipette a known volume (e.g., 25.00 mL) of the sample solution containing an unknown amount of calcium into a 250 mL Erlenmeyer flask. The sample should be neutral or slightly acidic.
- **Dilution:** Add approximately 50 mL of deionized water to the flask.
- **pH Adjustment:** Add 5 mL of 1 M NaOH buffer solution to the flask to raise the pH to 12-13. A white precipitate of $\text{Mg}(\text{OH})_2$ may form if magnesium is present; this will not interfere with the titration.
- **Indicator Addition:** Add 5-6 drops of the 0.5% GBHA indicator solution to the flask and swirl to mix. The solution should turn a distinct red color, indicating the formation of the Ca-GBHA complex.
- **Titration:** Titrate the sample solution with the standardized 0.01 M EDTA solution. The red color of the solution will persist as the EDTA complexes with the free calcium ions.
- **Endpoint Determination:** The endpoint is reached when the color of the solution changes from red to a pale yellow or colorless state. This change should be sharp and indicates that all the calcium has been complexed by the EDTA, releasing the free indicator.
- **Record Volume:** Record the volume of EDTA solution used.
- **Replicates:** Repeat the titration at least two more times to ensure accuracy and precision.

3. Calculation of Calcium Concentration

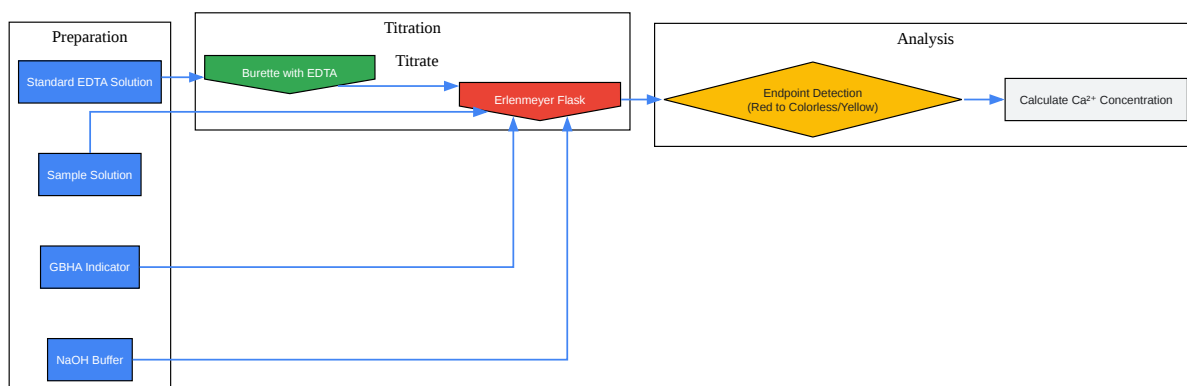
The concentration of calcium in the sample can be calculated using the following formula:

$$\text{Molarity of Ca}^{2+} = (\text{Molarity of EDTA} \times \text{Volume of EDTA used (L)}) / \text{Volume of sample (L)}$$

To express the concentration in mg/L (ppm):

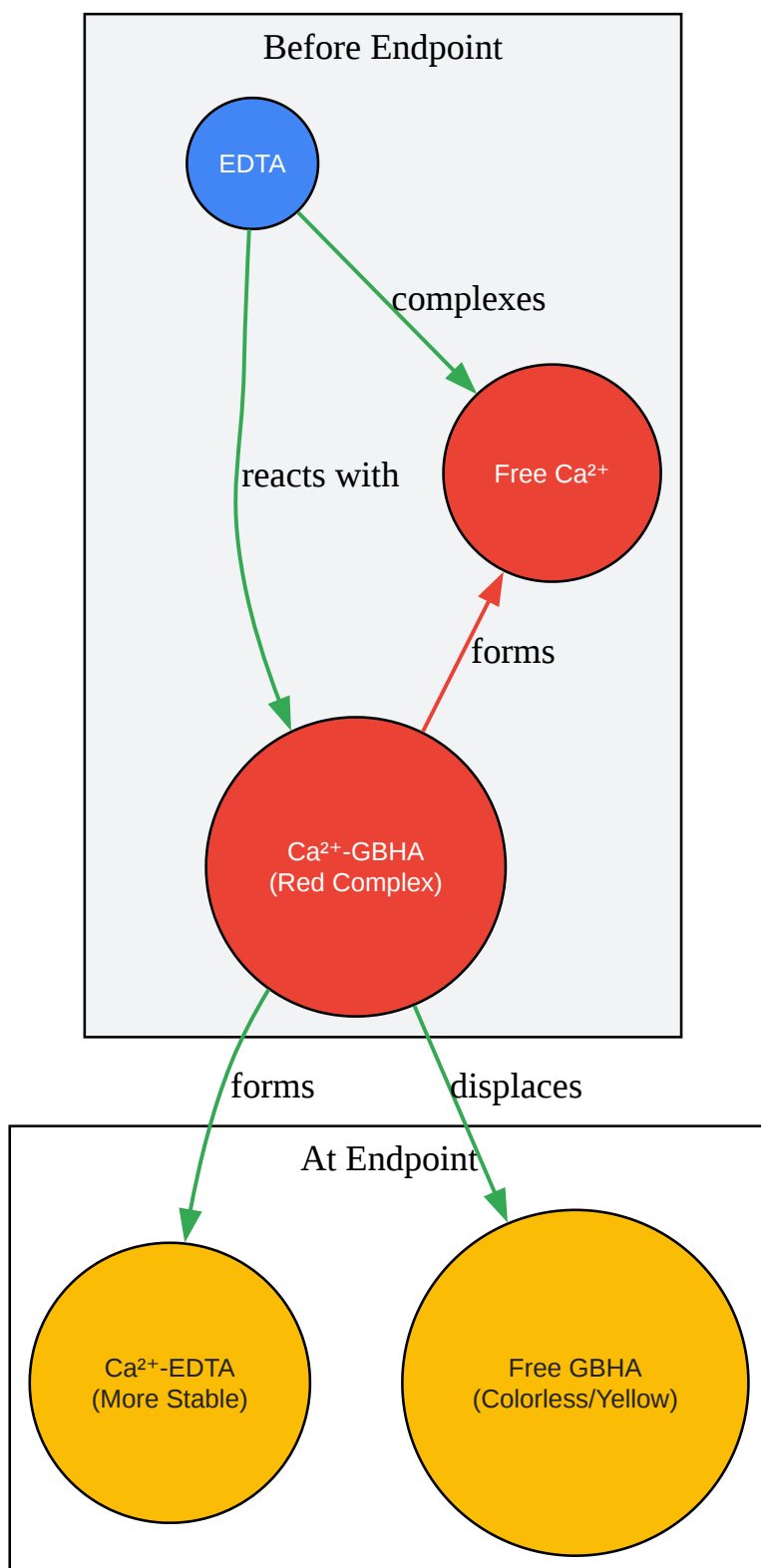
Concentration of Ca^{2+} (mg/L) = Molarity of Ca^{2+} \times Molar mass of Ca (40.08 g/mol) \times 1000 mg/g

Visualizations



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Caption: Experimental workflow for the complexometric titration of calcium using **Glyoxalbis(2-hydroxyanil)** indicator.



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Caption: Chemical relationship at the endpoint of the titration, showing the displacement of GBHA from the calcium complex by EDTA.

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- To cite this document: BenchChem. [Application Note: Protocol for Metal Titration Using Glyoxalbis(2-hydroxyanil) Indicator]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075053#protocol-for-metal-titration-using-glyoxalbis-2-hydroxyanil-indicator]

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